

Application Notes and Protocols for ROS-ERS Inducer 2

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Compound of Interest

Compound Name: *ROS-ERS inducer 2*

Cat. No.: *B15572714*

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Introduction

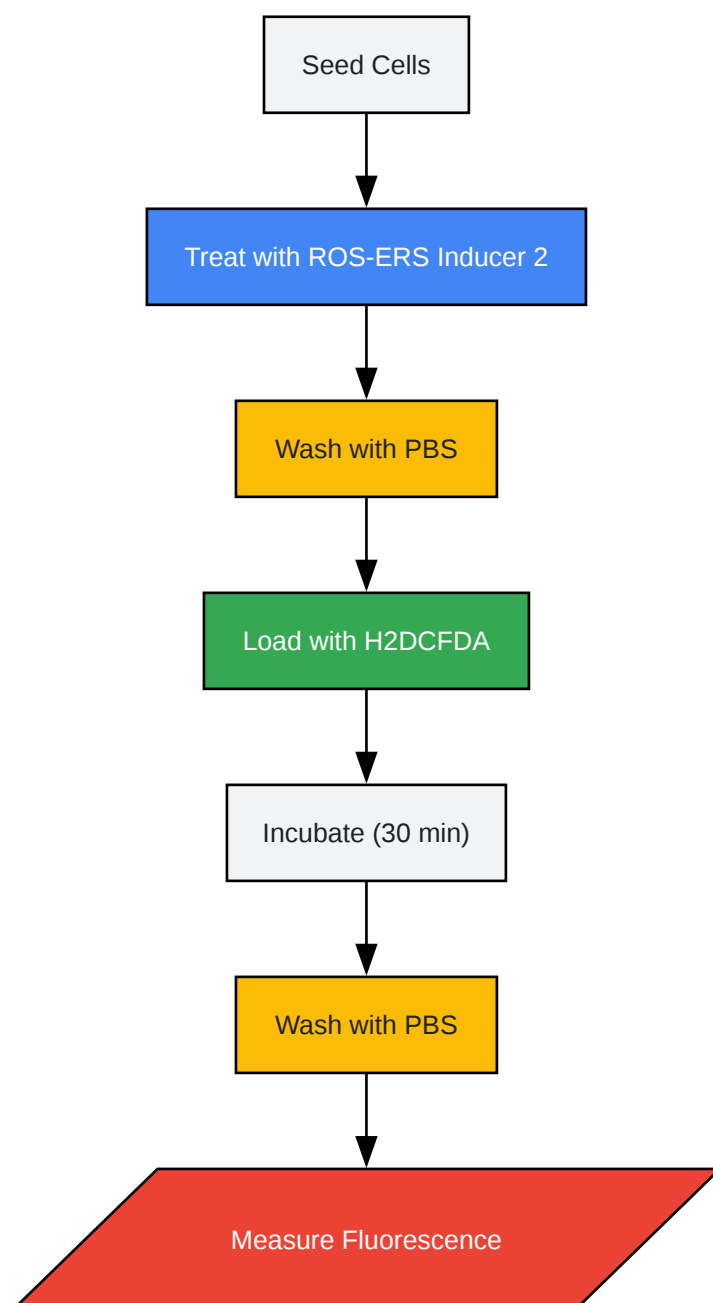
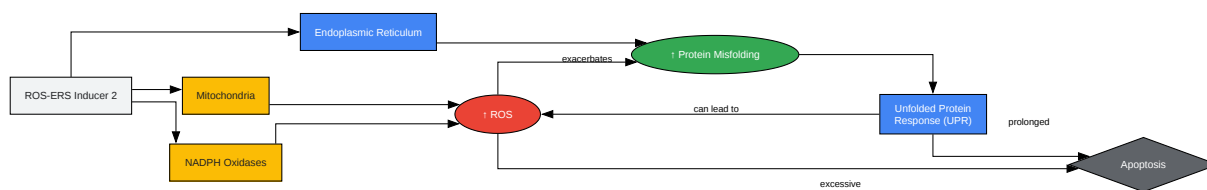
ROS-ERS Inducer 2 is a potent small molecule designed to simultaneously induce Reactive Oxygen Species (ROS) production and Endoplasmic Reticulum Stress (ERS) in vitro. This dual-action makes it a valuable tool for studying the intricate interplay between oxidative stress and the unfolded protein response (UPR), which are implicated in numerous physiological and pathological processes, including cancer, neurodegenerative diseases, and metabolic disorders. These application notes provide a comprehensive guide for utilizing **ROS-ERS Inducer 2** in cell culture, including detailed protocols for treatment and subsequent analysis.

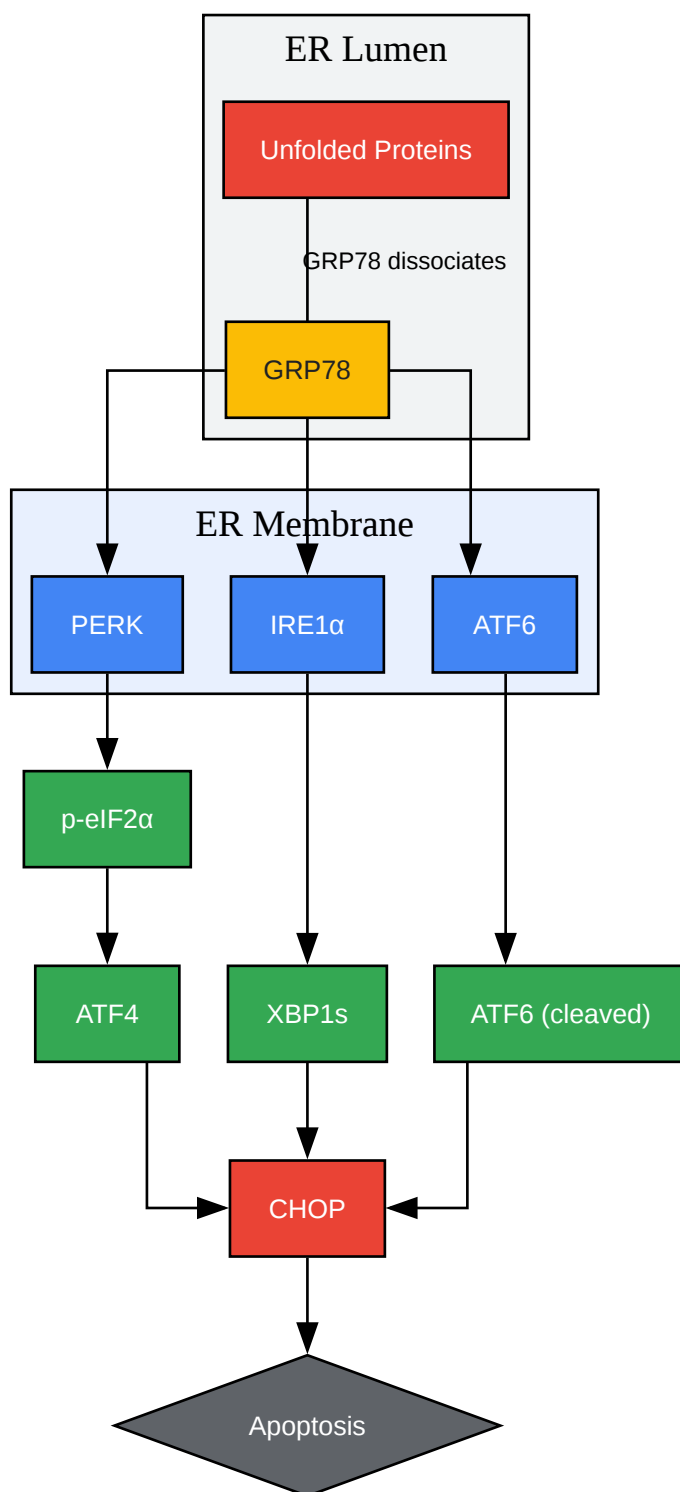
While specific data for a compound explicitly named "**ROS-ERS inducer 2**" is not widely available, this document outlines general principles and protocols for compounds that induce both ROS and ERS. One known compound, ROS inducer 2 (Compound I16), has been identified as a ROS inducer with an in vitro EC50 of 3.43 µg/mL, primarily explored for its bactericidal properties in plant pathology[1]. Another distinct compound, ROS-ERS inducer 1, a Pt(II)-N-heterocyclic carbene complex, has been shown to induce both ERS and ROS, leading

to immunogenic cell death in cancer cells[2][3]. The following protocols are based on the general methodologies for studying such dual-inducers.

Mechanism of Action

ROS-ERS Inducer 2 is hypothesized to disrupt cellular homeostasis through a two-pronged mechanism. Firstly, it elevates intracellular ROS levels, likely by interfering with mitochondrial electron transport chain or NADPH oxidases. The resulting oxidative stress can damage cellular components like lipids, proteins, and DNA[4][5]. Secondly, it induces ERS by causing an accumulation of unfolded or misfolded proteins in the endoplasmic reticulum lumen. This triggers the Unfolded Protein Response (UPR), a complex signaling network aimed at restoring ER homeostasis but can lead to apoptosis if the stress is prolonged or severe. The interplay between ROS and ERS is critical, as ROS can exacerbate protein misfolding, and ERS can, in turn, lead to further ROS production, creating a cytotoxic feedback loop.





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References

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